

Entecavir Impurity 39 theoretical elemental analysis

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Compound of Interest

Compound Name: Entecavir impurity 39

Cat. No.: B13850934

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Theoretical Elemental Analysis and Structural Characterization of **Entecavir Impurity 39**: A Technical Whitepaper

Executive Summary

Entecavir is a potent deoxyguanosine analogue utilized primarily in the treatment of chronic hepatitis B virus (HBV) infection. During the synthesis and lifecycle of the Active Pharmaceutical Ingredient (API), various related substances and degradants can form. Regulatory frameworks, notably the International Council for Harmonisation (ICH) Q3A(R2) and M7(R2) guidelines, mandate the rigorous identification, quantification, and qualification of these impurities to ensure patient safety and limit potential carcinogenic risks[1].

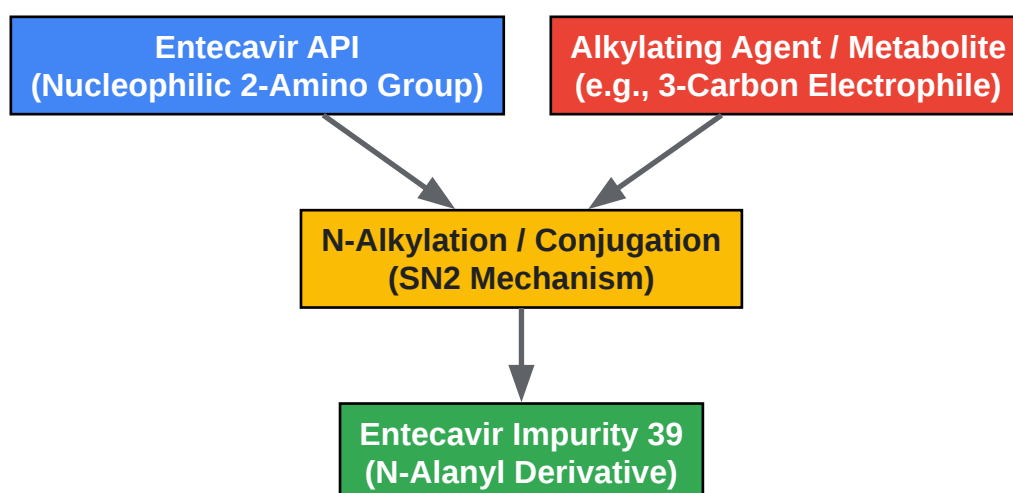
Among these, **Entecavir Impurity 39** (often cataloged interchangeably with Impurity 32 or 33 depending on specific stereochemistry) emerges as a critical N-alkylated by-product[2]. This whitepaper provides an in-depth theoretical elemental analysis of **Entecavir Impurity 39**, elucidating its structural identity, formation mechanics, and the self-validating analytical workflows required for its empirical characterization.

Chemical Identity & Structural Elucidation

Entecavir Impurity 39 is an N-alanyl derivative of the parent API. Structurally, it involves the alkylation or conjugation of the exocyclic 2-amino group on the guanine core with a 3-carbon carboxylic acid moiety[3].

- Chemical Name: N-[6,9-dihydro-9-[(1S,3R,4S)-4-hydroxy-3-(hydroxymethyl)-2-methylenecyclopentyl]-6-oxo-1H-purin-2-yl]-L-alanine (and its diastereomers)[2].
- CAS Registry Numbers: 1415118-52-3, 1415118-53-4 (Depending on specific enantiomeric/diastereomeric forms)[2],[3].
- Molecular Formula: C₁₅H₁₉N₅O₅[4].
- SMILES: CC(NC(N1)=NC2=C(N=CN2[C@@H]3C(C3)=C)C1=O)C(O)=O (Representative)[4].

The nucleophilicity of the 2-amino group in the guanine system makes it highly susceptible to electrophilic attack by alkylating agents, residual solvents, or reactive metabolites during synthesis or degradation, leading to this specific impurity profile.



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Mechanistic formation pathway of **Entecavir Impurity 39** via N-alkylation.

Theoretical Elemental Analysis

While High-Resolution Mass Spectrometry (HRMS) is standard for determining the exact mass of ionizable species, classical CHNS/O Elemental Analysis (EA) remains indispensable. EA

provides absolute mass fractions, which are critical for proving the bulk purity of an isolated impurity reference standard and confirming the absence of inorganic salts or non-combustible solvents that HRMS cannot detect.

The theoretical elemental composition is calculated based on standard IUPAC atomic weights (C: 12.011, H: 1.008, N: 14.007, O: 15.999).

Table 1: Theoretical Elemental Composition of C₁₅H₁₉N₅O₅

Element	Atomic Count	Atomic Weight (g/mol)	Total Mass (g/mol)	Mass Fraction (%)
Carbon (C)	15	12.011	180.165	51.57%
Hydrogen (H)	19	1.008	19.152	5.48%
Nitrogen (N)	5	14.007	70.035	20.05%
Oxygen (O)	5	15.999	79.995	22.90%
Total	44	-	349.347	100.00%

Exact Mass for HRMS Validation: 349.1386 Da. Expected Protonated Ion [M+H]⁺ : 350.1464 Da.

Analytical Workflows for Empirical Validation

To empirically validate the theoretical mass fractions of **Entecavir Impurity 39**, a dynamic flash combustion method (modified Dumas method) is employed. This protocol is designed as a self-validating system to ensure absolute data integrity, aligning with pharmacopeial standards for combustion analysis.

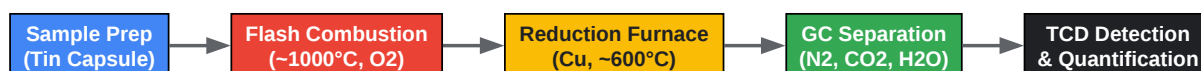
Step-by-Step Methodology: CHNS Combustion Analysis

- Step 1: System Suitability and Baseline Establishment
 - Protocol: Purge the system of atmospheric nitrogen and carbon dioxide using helium carrier gas. Run 3 to 5 empty tin capsules (blanks).

- Causality: Establishing a stable baseline for the Thermal Conductivity Detector (TCD) is mandatory to prevent false-positive carbon or nitrogen inflation from atmospheric leaks.
- Step 2: Calibration with a Primary Standard
 - Protocol: Combust a highly pure reference standard, such as Sulfanilamide ($C_6H_8N_2O_2S$).
 - Causality: The known mass fractions calibrate the TCD response factors (K-factors). This ensures the detector's linearity across the expected dynamic range for the impurity sample.
- Step 3: Sample Encapsulation and Flash Combustion
 - Protocol: Precisely weigh 1.5 to 2.0 mg of isolated **Entecavir Impurity 39** into a highly pure tin capsule using a microbalance. Drop the capsule into a combustion reactor ($\sim 1000^\circ C$) flushed with pure O_2 .
 - Causality: Tin acts as a catalyst; its rapid oxidation is highly exothermic, driving the localized temperature to $\sim 1800^\circ C$. This guarantees the complete breakdown of the robust purine ring into CO_2 , H_2O , and NO_x .
- Step 4: Gas Reduction and Halogen Scavenging
 - Protocol: Sweep the combustion gases via helium through a reduction furnace containing elemental copper at $\sim 600^\circ C$.
 - Causality: Copper serves a dual purpose: it scavenges any excess O_2 (which would otherwise damage the GC column) and quantitatively reduces all NO_x species to N_2 gas, ensuring accurate nitrogen quantification.
- Step 5: Chromatographic Separation and TCD Detection
 - Protocol: Pass the gas mixture (N_2 , CO_2 , H_2O) through a specialized Gas Chromatography (GC) column into the TCD.
 - Causality: The GC column separates the gases based on their affinity to the stationary phase. The TCD measures the difference in thermal conductivity between the eluting gas

and the helium reference, yielding peaks directly proportional to the elemental mass.

- Step 6: Bracketed Validation
 - Protocol: Run a final Sulfanilamide standard after the samples.
 - Causality: If the K-factors deviate by more than $\pm 0.5\%$, the run is invalidated due to detector drift, enforcing the self-validating nature of the protocol.



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Step-by-step analytical workflow for CHNS elemental combustion analysis.

Conclusion

The rigorous characterization of **Entecavir Impurity 39** (C₁₅H₁₉N₅O₅) is a critical component of API lifecycle management. By establishing the theoretical elemental mass fractions (%C: 51.57, %H: 5.48, %N: 20.05, %O: 22.90) and employing self-validating combustion analysis protocols, analytical chemists can definitively prove the absolute purity of reference standards. This dual approach—combining structural mechanistic understanding with precise empirical validation—ensures robust compliance with global pharmacopeial and ICH regulatory standards.

References

- BLD Pharm. "**ENTECAVIR IMPURITY 39.**" bldpharm.com.
- ChemicalBook. "Entecavir Impurity 32 | 1415118-53-4." chemicalbook.com.
- Klivon. "Entecavir Impurity 33 | CAS Number 1415118-52-3." klivon.com.
- Pharmacopeia. "<471> OXYGEN FLASK COMBUSTION." uspbpep.com.
- International Council for Harmonisation (ICH). "Assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic risk M7(R2)." ich.org.

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Sources

- [1. database.ich.org \[database.ich.org\]](https://database.ich.org)
- [2. Entecavir Impurity 32 | 1415118-53-4 \[chemicalbook.com\]](#)
- [3. klivon.com \[klivon.com\]](https://www.klivon.com)
- [4. ENTECAVIR IMPURITY 39|BLD Pharm \[bldpharm.com\]](#)
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